

Derrisisoflavone K: A Technical Overview of its Molecular Characteristics and Analysis

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Compound of Interest

Compound Name: *Derrisisoflavone K*

Cat. No.: *B13428063*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Derrisisoflavone K**, a prenylated isoflavonoid isolated from *Derris robusta*. The document details its molecular formula, and mass spectrometry data, and outlines the experimental protocols for its isolation and structural elucidation.

Core Molecular Data

Derrisisoflavone K is distinguished by the following molecular and mass spectrometric characteristics:

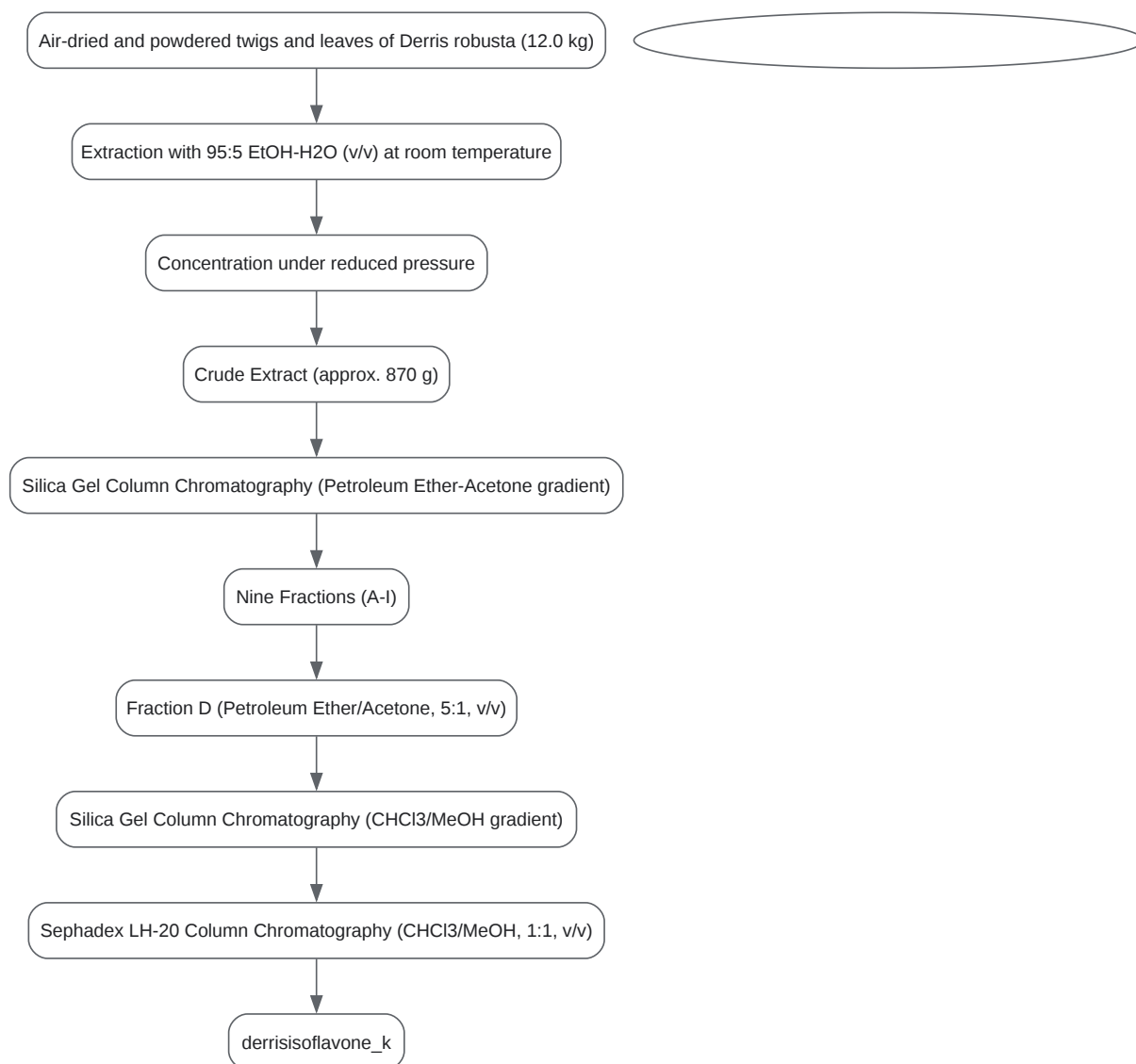
Property	Value	Source
Molecular Formula	C22H22O6	[1]
Molecular Weight	382.41 g/mol	[2]
CAS Number	2172624-68-7	[2]
High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) (positive mode)	m/z 405.1307 [M + Na] ⁺ (calculated for C22H22O6Na, 405.1309)	[1]

Experimental Protocols

The isolation and structural determination of **Derrisisoflavone K** involve a multi-step process combining extraction, chromatography, and spectroscopic analysis.

Isolation and Purification of Derrisisoflavone K

The experimental workflow for isolating **Derrisisoflavone K** from its natural source is outlined below.



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Figure 1: Experimental workflow for the isolation of **Derrisisoflavone K**.

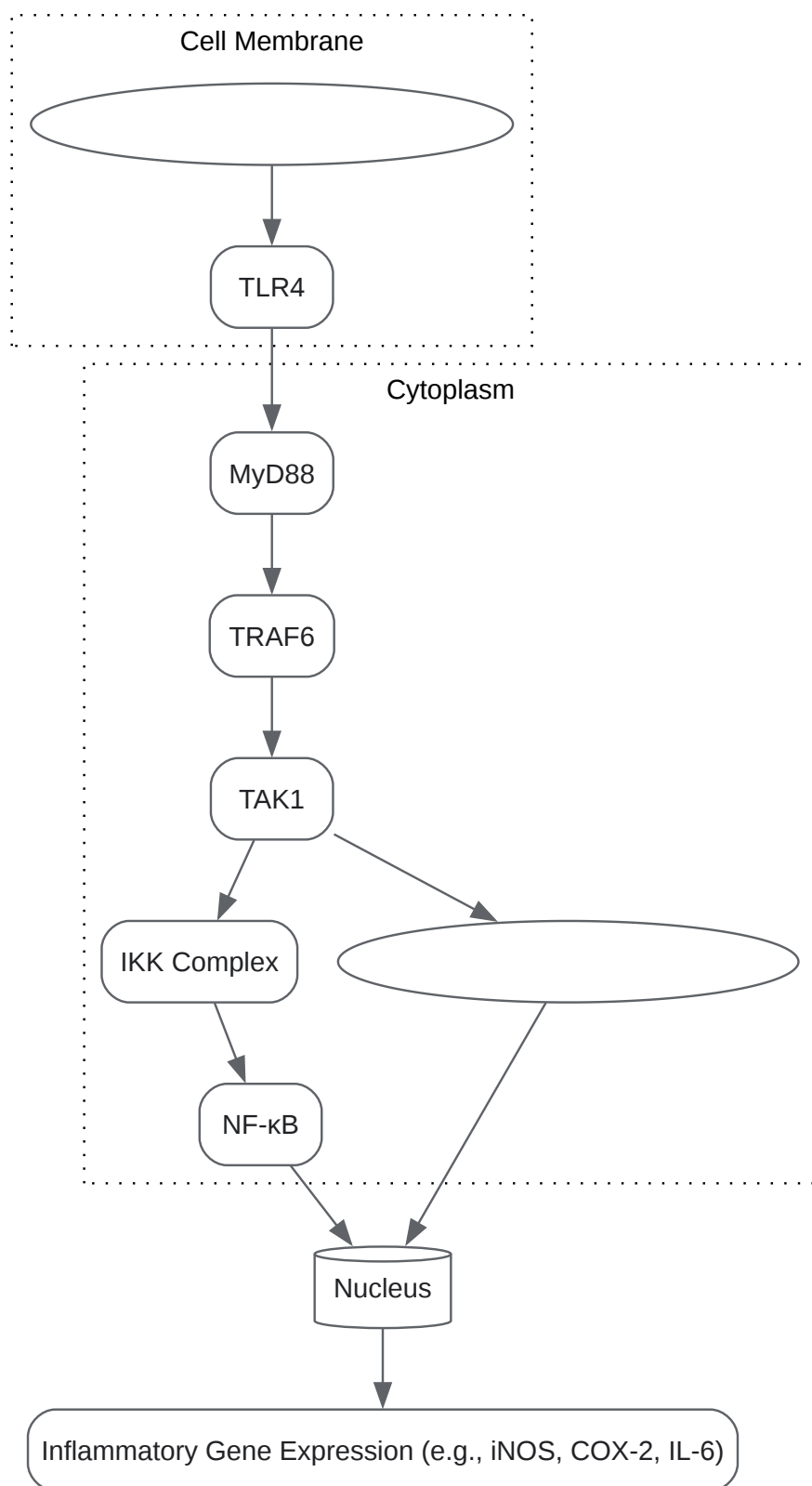
The air-dried and powdered twigs and leaves of *Derris robusta* (12.0 kg) were extracted with a 95:5 (v/v) solution of ethanol and water at room temperature.[2] The combined filtrates were then concentrated under reduced pressure to yield a crude extract. This extract was subjected to silica gel column chromatography using a petroleum ether-acetone gradient to yield nine fractions. Fraction D was further purified by silica gel column chromatography with a chloroform-methanol gradient, followed by Sephadex LH-20 chromatography to yield **Derrisisoflavone K** as a white amorphous powder.[2]

Structural Elucidation

The chemical structure of **Derrisisoflavone K** was determined through extensive spectroscopic analysis. High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed using a Shimadzu LC-IT-TOF mass spectrometer to determine the molecular formula.[1] Additionally, ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy, along with 2D NMR techniques such as Heteronuclear Multiple Bond Correlation (HMBC), were employed to establish the connectivity of the atoms and the overall structure of the molecule.[1]

Potential Biological Activity and Signaling Pathways

While specific signaling pathways for **Derrisisoflavone K** have not been extensively studied, isoflavonoids from the *Derris* genus are known to possess a range of biological activities, including anti-inflammatory effects.[3][4] These effects are often mediated through the modulation of key inflammatory signaling pathways, such as the Mitogen-Activated Protein Kinase (MAPK) pathway. The diagram below illustrates a generalized inflammatory signaling cascade that could be a potential target for **Derrisisoflavone K** and other related isoflavonoids.



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